

Application Notes and Protocols: Ido1-IN-11 in DMSO

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Compound of Interest

Compound Name: Ido1-IN-11

Cat. No.: B12423464

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These application notes provide detailed information and protocols for the preparation and use of **Ido1-IN-11**, a potent inhibitor of Indoleamine 2,3-dioxygenase 1 (IDO1), with a focus on its solubility and preparation in Dimethyl Sulfoxide (DMSO).

Introduction to Ido1-IN-11

Ido1-IN-11 is a highly potent and selective inhibitor of the enzyme Indoleamine 2,3-dioxygenase 1 (IDO1). IDO1 is a key enzyme in the kynurenine pathway, responsible for the catabolism of the essential amino acid tryptophan. In the context of oncology, IDO1 is often overexpressed in tumor cells and the tumor microenvironment, leading to localized tryptophan depletion and the accumulation of immunosuppressive metabolites. This creates an environment that suppresses the activity of effector T cells and promotes immune tolerance, allowing tumors to evade the host's immune system. By inhibiting IDO1, **Ido1-IN-11** can restore local tryptophan levels, reverse the immunosuppressive environment, and enhance anti-tumor immunity.

Physicochemical Properties

A summary of the key physicochemical properties of **Ido1-IN-11** is presented in the table below. It is crucial to distinguish between two compounds that have been referred to as "**Ido1-IN-11**" in the literature and by chemical suppliers. The information provided here pertains to the compound with CAS number 2306411-34-5.

Property	Value	Reference
Chemical Name	N-(3-chloro-4-fluorophenyl)-1-(oxan-4-yl)-1H-imidazole-4-carboxamide	[1][2][3]
CAS Number	2306411-34-5	[1][2][3]
Molecular Formula	C ₂₂ H ₁₇ ClFN ₃ O ₃	[1][2][3]
Molecular Weight	425.84 g/mol	[1][2][3]
IC ₅₀ (IDO1)	0.6 nM	[1][2][3]

Solubility and Preparation of Stock Solutions in DMSO

Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **Ido1-IN-11** for in vitro and in vivo studies. While a precise quantitative solubility limit in DMSO is not publicly available, it is known to be soluble in DMSO. The following protocol provides a general guideline for preparing a high-concentration stock solution.

Materials

- **Ido1-IN-11** powder (CAS 2306411-34-5)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber or opaque polypropylene or glass vials
- Calibrated balance
- Vortex mixer
- Sonicator (optional)

Protocol for Preparation of a 10 mM Stock Solution

- Equilibrate Reagents: Allow the **Ido1-IN-11** powder and DMSO to come to room temperature before use.
- Weighing: Accurately weigh the desired amount of **Ido1-IN-11** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.26 mg of **Ido1-IN-11** (Molecular Weight: 425.84 g/mol).
- Dissolution:
 - Add the appropriate volume of DMSO to the vial containing the **Ido1-IN-11** powder. For the example above, add 1 mL of DMSO.
 - Cap the vial tightly and vortex the solution for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure that all the powder has dissolved and the solution is clear.
 - If the compound does not dissolve completely, brief sonication in a water bath may be used to aid dissolution.
- Aliquoting and Storage:
 - Once the **Ido1-IN-11** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber or opaque vials to avoid repeated freeze-thaw cycles and exposure to light.
 - Store the aliquots at -20°C or -80°C for long-term storage. Vendor data suggests that DMSO solutions are stable for up to 6 months when stored at -80°C.^[1]

Summary of Stock Solution Preparation

The following table provides the required mass of **Ido1-IN-11** to prepare different volumes of a 10 mM stock solution in DMSO.

Desired Volume of 10 mM Stock	Mass of Ido1-IN-11 to Weigh (mg)
1 mL	4.26 mg
5 mL	21.3 mg
10 mL	42.6 mg

Experimental Protocols: Application in Cell-Based Assays

Ido1-IN-11 is frequently used in cell-based assays to investigate its impact on IDO1 activity and downstream cellular responses. The following is a general protocol for treating cells with **Ido1-IN-11**.

Preparation of Working Solutions

- Thaw Stock Solution: Thaw an aliquot of the **Ido1-IN-11** stock solution at room temperature.
- Serial Dilutions: Prepare serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final concentrations for your experiment.
 - Important: The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, to avoid solvent-induced cytotoxicity. A vehicle control (medium with the same final concentration of DMSO) should always be included in the experimental design.

General Cell Treatment Protocol

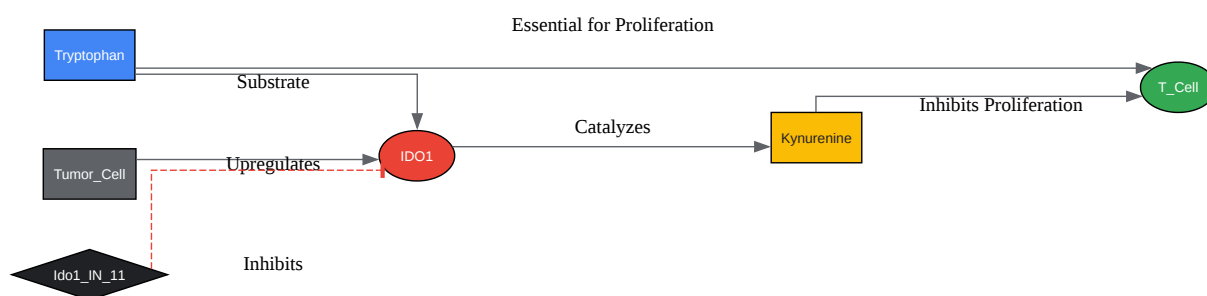
- Cell Seeding: Seed cells in appropriate culture plates or flasks and allow them to adhere and grow to the desired confluency.
- Treatment: Remove the existing culture medium and replace it with fresh medium containing the desired final concentration of **Ido1-IN-11** or the vehicle control.
- Incubation: Incubate the cells for the desired period, as determined by the specific experimental aims.

- **Downstream Analysis:** Following incubation, cells can be harvested for various downstream analyses, such as measurement of kynurenine levels, analysis of T-cell proliferation, or assessment of gene and protein expression.

Visualizing the IDO1 Pathway and Experimental Workflow

The IDO1 Signaling Pathway

The following diagram illustrates the central role of IDO1 in tryptophan metabolism and its impact on the immune system. **Ido1-IN-11** acts by inhibiting the IDO1 enzyme, thereby blocking this pathway.

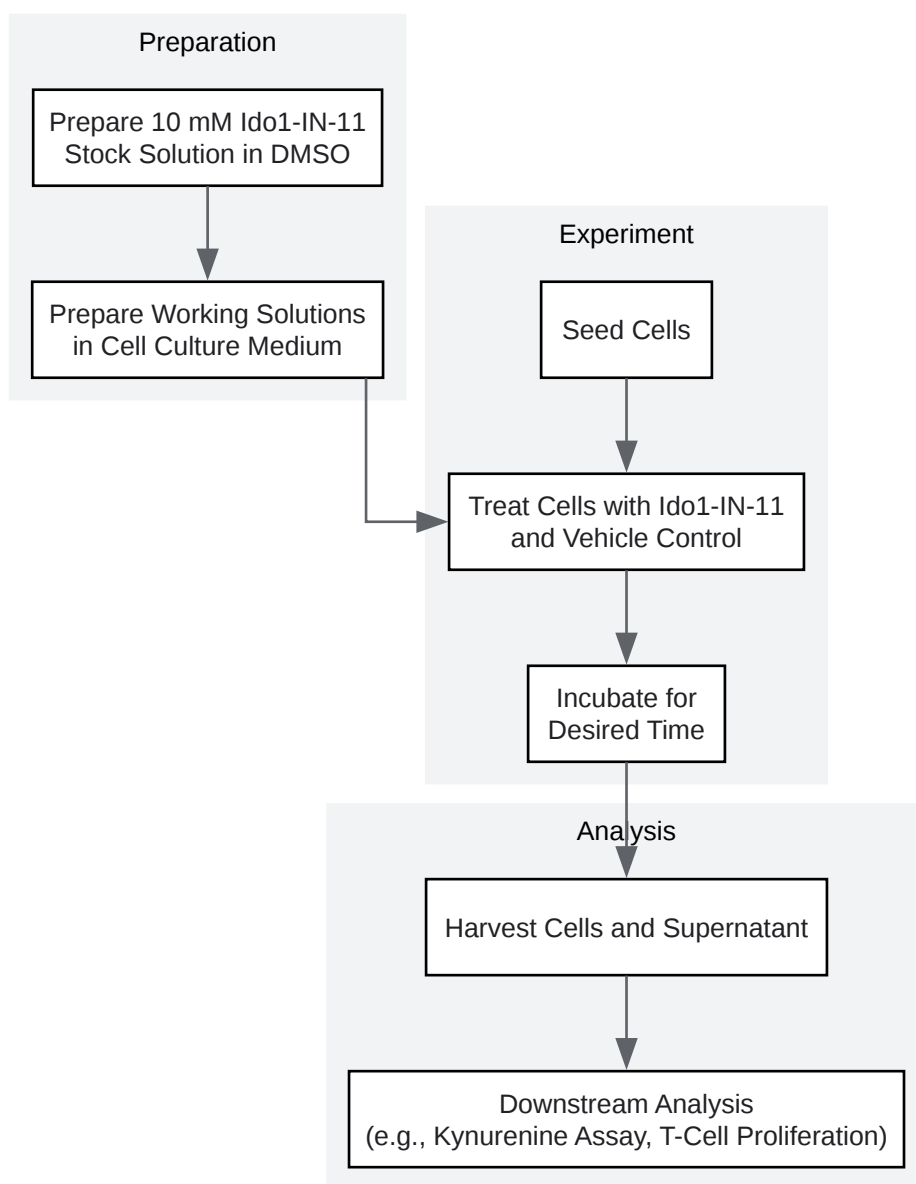


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Caption: The IDO1 metabolic pathway and the inhibitory action of **Ido1-IN-11**.

Experimental Workflow for In Vitro Studies

This diagram outlines a typical experimental workflow for evaluating the efficacy of **Ido1-IN-11** in a cell-based assay.



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Caption: A generalized workflow for in vitro experiments using **Ido1-IN-11**.

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